

# Physical properties of allyloxytrimethylsilane including boiling point and density

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## Compound of Interest

Compound Name: **Allyloxytrimethylsilane**

Cat. No.: **B091556**

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## An In-depth Technical Guide to the Physical Properties of Allyloxytrimethylsilane

This guide provides a comprehensive overview of the key physical properties of **allyloxytrimethylsilane**, with a specific focus on its boiling point and density. The information is tailored for researchers, scientists, and professionals in drug development who require precise data and methodologies for their work with this organosilicon compound.

## Physical Properties of Allyloxytrimethylsilane

**Allyloxytrimethylsilane** is a clear, colorless liquid.[1][2] Its primary physical characteristics are summarized in the table below.

Physical Property	Value	Conditions
Boiling Point	100-102 °C	at standard atmospheric pressure
373.00 K (99.85 °C)		at standard atmospheric pressure
Density	0.773 g/mL	at 25 °C

Data sourced from multiple chemical suppliers and databases.[1][2][3][4][5]

# Experimental Protocols

The following sections detail the standard experimental methodologies for determining the boiling point and density of a liquid compound such as **allyloxytrimethylsilane**.

## 1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.<sup>[6]</sup> For a compound like **allyloxytrimethylsilane**, a standard method for determining the boiling point at atmospheric pressure is distillation.

Apparatus:

- A round-bottom flask
- A distillation head with a port for a thermometer
- A condenser
- A receiving flask
- A heating mantle or oil bath
- A calibrated thermometer
- Boiling chips

Procedure:

- A sample of **allyloxytrimethylsilane** is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled. The thermometer bulb is positioned so that the top of the bulb is level with the side arm of the distillation head leading to the condenser.
- The heating mantle is turned on and the liquid is heated to a gentle boil.

- As the vapor rises and surrounds the thermometer bulb, the temperature reading will increase and eventually stabilize.
- The constant temperature at which the liquid is actively boiling and condensing is recorded as the boiling point. It is crucial to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

## 2. Determination of Density

The density of a substance is its mass per unit volume. For liquids like **allyloxytrimethylsilane**, a pycnometer is a commonly used and precise instrument for this measurement.<sup>[7]</sup>

### Apparatus:

- A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- An analytical balance
- A constant temperature water bath
- The liquid sample (**allyloxytrimethylsilane**)
- A reference liquid with a known density (e.g., deionized water)

### Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is then filled with deionized water and placed in a constant temperature water bath (e.g., at 25 °C) until it reaches thermal equilibrium.
- Any excess water is removed, and the outside of the pycnometer is carefully dried. The pycnometer filled with water is then weighed.
- The pycnometer is emptied, cleaned, and thoroughly dried.

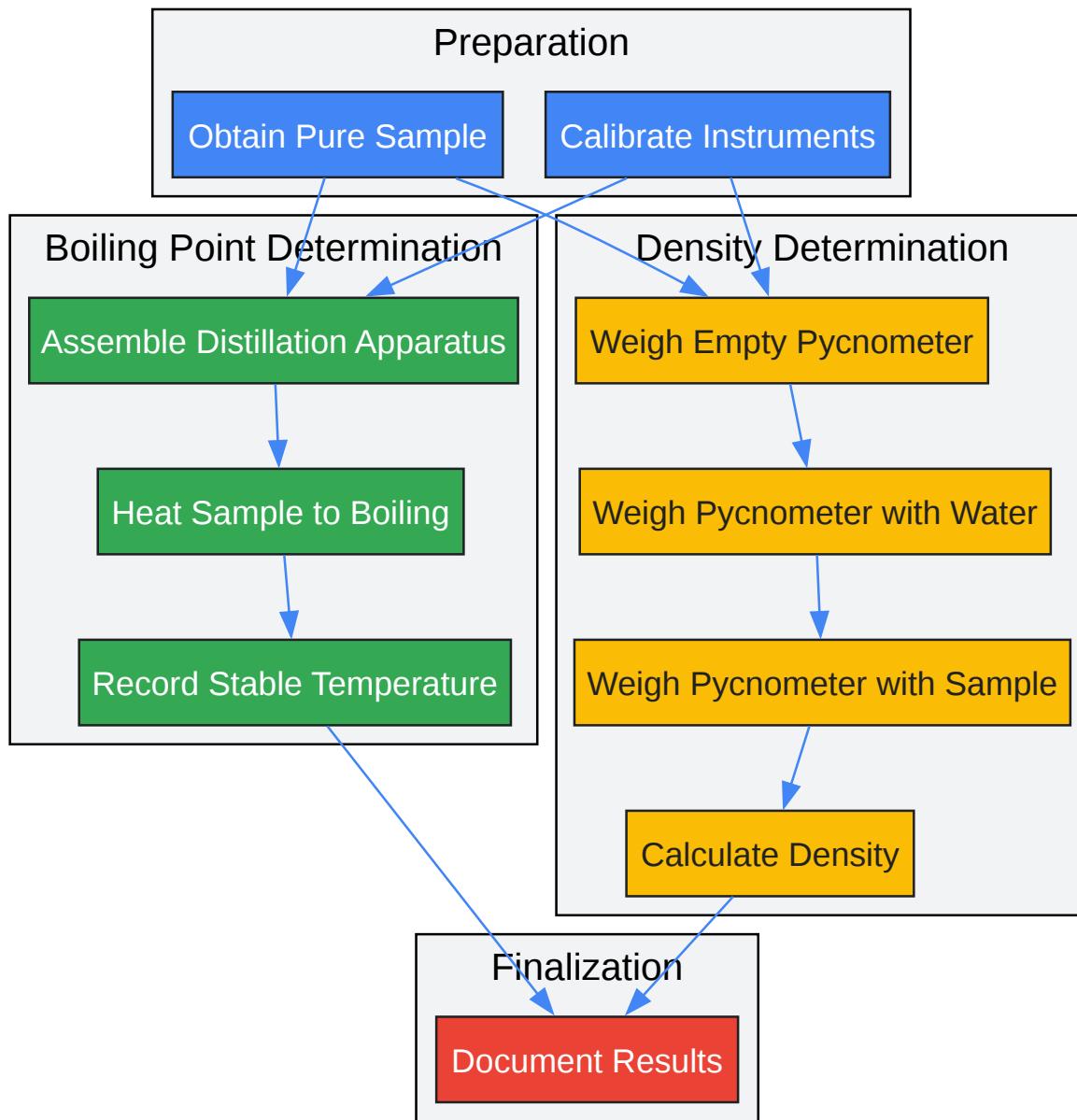
- The pycnometer is then filled with **allyloxytrimethylsilane** and placed in the constant temperature water bath to reach the same temperature.
- After drying the exterior, the pycnometer filled with the sample is weighed.
- The density of **allyloxytrimethylsilane** is calculated using the following formula:

Density of sample = (mass of sample / mass of water) \* density of water at the measurement temperature

## Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a chemical substance.

## Workflow for Physical Property Determination

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